

RCM-1 Anti-Tumor Efficacy Across Cancer Models

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Compound Focus: RCM-1

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The following table summarizes the experimental findings for **RCM-1** from key pre-clinical studies.

Cancer Type	Model System	Key Findings on Efficacy	Proposed Mechanism of Action	Cited Source
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| **Multiple Cancers** (Rhabdomyosarcoma, Melanoma, Lung Adenocarcinoma) | *In vivo* mouse models; Various cell lines (Rd76-9, B16-F10, H2122) | Inhibited tumor growth; Reduced tumor cell proliferation; Increased tumor cell apoptosis | Inhibits FOXM1 nuclear localization, promotes its ubiquitination and proteasomal degradation; Disrupts FOXM1/ β -catenin interaction [1] [2] | [1] | | **Rhabdomyosarcoma (RMS)** | *In vitro* human & mouse RMS cell lines; *In vivo* mouse model | Synergistic effect with low-dose Vincristine; Enhanced apoptosis; Reduced tumor cell proliferation | Nanoparticle-delivered **RCM-1** enhances drug delivery and efficacy; Downregulates CHAC1 gene [3] | [3] |

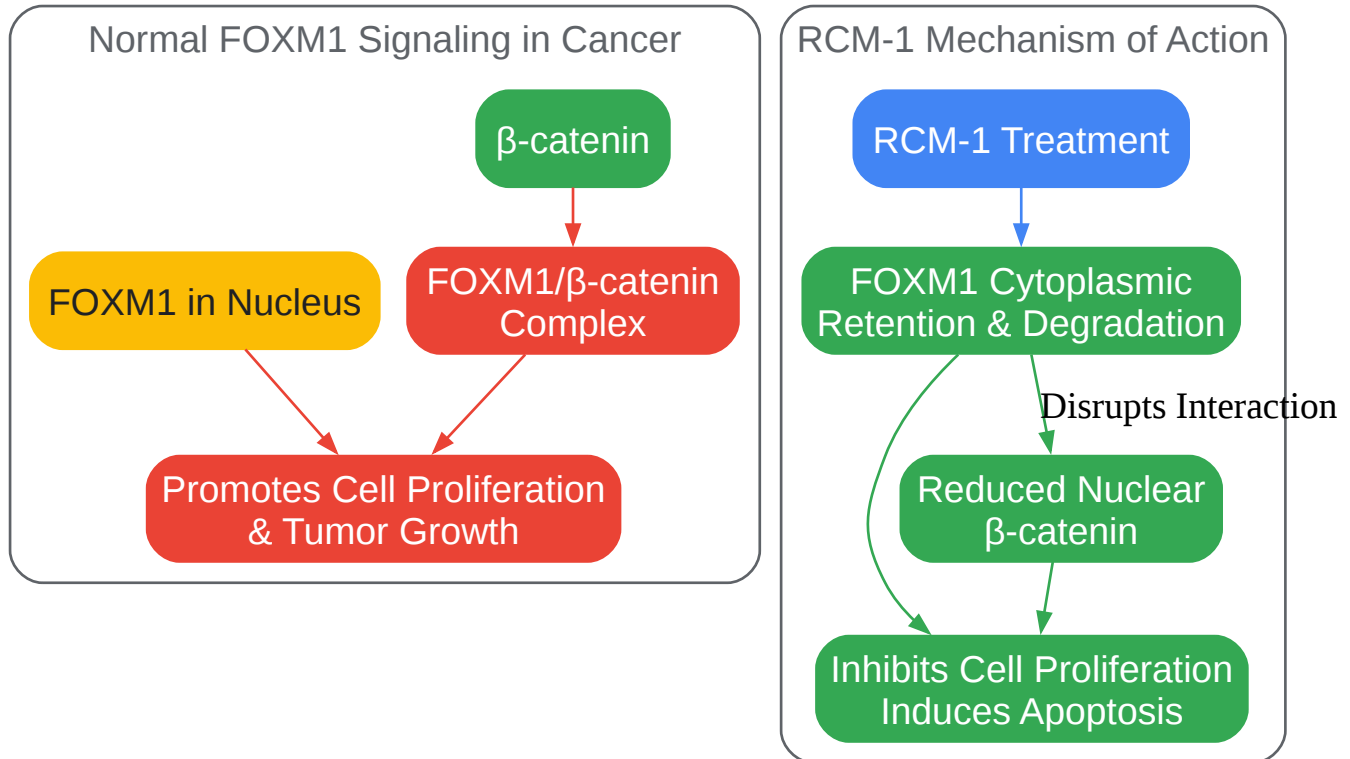
Detailed Experimental Protocols from Key Studies

To assist in experimental design, here are the methodologies for crucial assays conducted in the primary **RCM-1** studies.

Experiment Type	Detailed Protocol Summary	Key Reagents & Assays	Source
In Vivo Tumor Models	1x10 ⁶ tumor cells injected into immunocompromised mice; Mice treated with RCM-1 (20 mg/kg, IP) or vehicle; Tumor volume measured with calipers [1].	Mouse models: C56Bl/6J, NSG; Cell lines: Rd76-9 (rhabdomyosarcoma), B16-F10 (melanoma), H2122 (lung adenocarcinoma) [1].	[1]
Cell Proliferation & Viability	2x10 ⁴ cells seeded in 6-well plates; Treated with RCM-1 (20 μM) or DMSO; Viable cells counted at 24, 48, 72h using Trypan blue exclusion [1].	Automated cell counter (Countess II FL); Trypan blue [1].	[1]
Colony Formation Assay	2x10 ³ tumor cells seeded in 6-well plates; Treated with RCM-1 (1-20 μM); Colonies fixed at day 7, stained with crystal violet; Colonies with ≥50 cells counted [1].	Crystal violet staining [1].	[1]
Mechanism Investigation	Protein extracts from tumor cells; Cytoplasmic/nuclear fractions prepared; Co-immunoprecipitation and Western Blot to assess FOXM1/β-catenin interaction and localization [1].	Co-immunoprecipitation (Co-IP); Western Blot; Antibodies: FOXM1, β-catenin [1].	[1]
Nanoparticle Delivery for RCM-1	RCM-1 encapsulated in folate-acid-conjugated nanoparticles; IV administration in mouse models; UV/Vis spectroscopy to determine drug loading capacity [3].	Amphiphilic poly-beta amino ester (αPBAE) nanoparticles; Folic acid (FA); Polyethylenimine (PEI) [3].	[3]

FOXM1 Inhibition by RCM-1: Proposed Signaling Pathway

Based on the mechanistic studies, the following diagram illustrates how **RCM-1** inhibits FOXM1 to exert its anti-tumor effects.



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This diagram visualizes the core proposed mechanism: **RCM-1** prevents FOXM1 from functioning in the nucleus, disrupting its cancer-promoting partnership with β -catenin.

Interpretation and Future Research

The search results clearly indicate that **RCM-1** is a promising anti-cancer agent, but also highlight specific gaps in the available data.

- **What is Known:** **RCM-1** effectively inhibits tumor growth in pre-clinical models by directly targeting the FOXM1 transcription factor, disrupting its pro-proliferative signaling, and showing synergy with existing chemotherapeutics like vincristine [1] [3] [2].
- **Research Gaps:** The search yielded no studies on the **phylogenetic analysis** of **RCM-1**. Furthermore, direct, head-to-head **comparative performance data** against other FOXM1 inhibitors (like Thiostrepton) is not available in these results.

To pursue your research interest, I suggest the following:

- **Explore Broader Context:** Investigate the phylogenetic analysis of the **FOX M1 gene itself** across species, which may provide indirect insights into the conservation of the pathway **RCM-1** targets.
- **Refine Your Search:** Use databases like PubMed or Google Scholar with search terms such as "FOX M1 inhibitor comparative study" or "FOX M1 phylogenetic conservation" to find the specific data you need.

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References

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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